An In-depth Technical Guide to the Spectroscopic Data of 4-Bromopicolinamide

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Compound of Interest

Compound Name:	*4-Bromopicolinamide*
CAS No.:	*62150-46-3*
Cat. No.:	*B1331220*

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Abstract

This technical guide provides a comprehensive analysis of the spectroscopic data for **4-Bromopicolinamide** (IUPAC name: 4-bromopyridine-2-carboxamide), a key heterocyclic building block in medicinal chemistry and materials science. A multi-technique spectroscopic approach, encompassing Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), is employed for the unequivocal structural elucidation and characterization of this compound. This guide is intended for researchers, scientists, and drug development professionals, offering a detailed interpretation of the spectral data and the underlying principles of each analytical technique. The methodologies presented herein establish a framework for the rigorous characterization of related small molecules.

Introduction

4-Bromopicolinamide is a substituted pyridine derivative with significant potential in the synthesis of a wide array of biologically active molecules and functional materials. The precise placement of the bromine atom and the carboxamide group on the pyridine ring imparts unique chemical properties that are of interest in drug design and catalysis. Accurate and

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comprehensive characterization of this molecule is paramount for its effective utilization in research and development. Spectroscopic methods provide a non-destructive and highly informative means to confirm the identity, purity, and structure of such compounds. This guide will delve into the theoretical and practical aspects of NMR, IR, and MS analysis of **4-Bromopicolinamide**, presenting a detailed interpretation of its spectral features.

Molecular Structure and Properties

A foundational understanding of the molecular structure is essential for the interpretation of its spectroscopic data.

Molecular Structure:

Figure 1: Chemical structure of **4-Bromopicolinamide**.

Chemical and Physical Properties:

Property	Value	Source
IUPAC Name	4-bromopyridine-2-carboxamide	[1]
Molecular Formula	$C_6H_5BrN_2O$	[1]
Molecular Weight	201.02 g/mol	[1]
CAS Number	62150-46-3	[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique that provides detailed information about the carbon-hydrogen framework of a molecule.

^{1}H NMR Spectroscopy

Proton NMR (^{1}H NMR) spectroscopy reveals the number of different types of protons, their electronic environment, and their connectivity through spin-spin coupling.

Predicted ^{1}H NMR Data (500 MHz, $CDCl_3$):

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~8.50	d	1H	H-6
~8.20	d	1H	H-3
~7.70	dd	1H	H-5
~7.50 (broad s)	s	1H	$-NH_2$
~5.80 (broad s)	s	1H	$-NH_2$

Interpretation:

The aromatic region of the ^1H NMR spectrum is expected to show three distinct signals corresponding to the three protons on the pyridine ring. The proton at the 6-position (H-6), being adjacent to the electronegative nitrogen atom, is predicted to be the most deshielded and appear at the lowest field (~8.50 ppm) as a doublet. The proton at the 3-position (H-3) is also deshielded due to its proximity to the electron-withdrawing carboxamide group and is expected to appear as a doublet around 8.20 ppm. The proton at the 5-position (H-5) will be a doublet of doublets (~7.70 ppm) due to coupling with both H-3 and H-6. The two protons of the primary amide ($-NH_2$) are expected to appear as two broad singlets at approximately 7.50 and 5.80 ppm due to quadrupole broadening from the adjacent nitrogen atom and possible hydrogen bonding.

^{13}C NMR Spectroscopy

Carbon-13 NMR (^{13}C NMR) spectroscopy provides information about the number of non-equivalent carbon atoms and their chemical environment.

Predicted ^{13}C NMR Data (125 MHz, $CDCl_3$):

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Chemical Shift (δ, ppm)	Assignment
~165.0	C=O (amide)
~151.0	C-2
~150.0	C-6
~131.0	C-4
~128.0	C-5
~124.0	C-3

Interpretation:

The ^{13}C NMR spectrum is predicted to show six distinct signals, corresponding to the six carbon atoms in the molecule. The carbonyl carbon of the amide group is the most deshielded and is expected to appear at the lowest field (~165.0 ppm). The carbon atom attached to the bromine (C-4) is predicted to be around 131.0 ppm. The remaining four carbons of the pyridine ring will appear in the aromatic region, with their specific chemical shifts influenced by the positions of the nitrogen atom, the bromine atom, and the carboxamide group.

Infrared (IR) Spectroscopy

Infrared (IR) spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Predicted IR Absorption Bands:

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Wavenumber (cm^{-1})	Intensity	Assignment
3400-3100	Medium, Broad	N-H stretching (amide)
3100-3000	Weak	Aromatic C-H stretching
~1680	Strong	C=O stretching (amide I band)
~1600	Medium	N-H bending (amide II band)
1580, 1470, 1430	Medium to Weak	C=C and C=N stretching (pyridine ring)
~1100	Medium	C-N stretching
~830	Strong	C-H out-of-plane bending (aromatic)
~600	Medium	C-Br stretching

Interpretation:

The IR spectrum of **4-Bromopicolinamide** is expected to exhibit characteristic absorption bands for its functional groups. A broad band in the region of 3400-3100 cm^{-1} corresponds to the N-H stretching vibrations of the primary amide. A strong absorption around 1680 cm^{-1} is indicative of the C=O stretching of the amide (Amide I band). The N-H bending vibration (Amide II band) is expected to appear around 1600 cm^{-1}. The characteristic stretching vibrations of the pyridine ring (C=C and C=N) will be observed in the 1580-1430 cm^{-1} region. The C-Br stretching vibration is expected at a lower wavenumber, around 600 cm^{-1}.

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio of ions. It is used to determine the molecular weight and elemental composition of a compound and can also provide structural information through fragmentation analysis.

Predicted Mass Spectrometry Data:

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m/z	Interpretation
201/203	$[M]^+$, Molecular ion peak (presence of Br isotopes)
185/187	$[M-NH_2]^+$
157/159	$[M-C(O)NH_2]^+$
121	$[M-Br]^+$
78	$[C_5H_4N]^+$ (pyridine ring)

Interpretation:

The mass spectrum will show a molecular ion peak $[M]^+$ with a characteristic isotopic pattern for bromine (approximately 1:1 ratio for ^{79}Br and ^{81}Br) at m/z 201 and 203. Key fragmentation pathways would involve the loss of the amide group. The loss of the amino group ($-NH_2$) would result in a fragment ion at m/z 185/187. The loss of the entire carboxamide group ($-C(O)NH_2$) would lead to a fragment at m/z 157/159. Another significant fragmentation would be the loss of the bromine atom, giving a peak at m/z 121. The base peak could correspond to the stable pyridine ring fragment at m/z 78.

Experimental Protocols

The following are general protocols for obtaining the spectroscopic data discussed in this guide.

NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **4-Bromopicolinamide** in 0.6-0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% (v/v) tetramethylsilane (TMS) as an internal standard.

- ^1H NMR Acquisition: Acquire the spectrum on a 500 MHz NMR spectrometer. Typical parameters include a spectral width of 16 ppm, a pulse width of 30 degrees, a relaxation delay of 1 second, and an acquisition time of 2 seconds. A sufficient number of scans should be averaged to obtain a good signal-to-noise ratio.

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- ^{13}C NMR Acquisition: Acquire the spectrum on the same instrument at a frequency of 125 MHz. Use a proton-decoupled pulse sequence. Typical parameters include a spectral width of 240 ppm, a pulse width of 30 degrees, a relaxation delay of 2 seconds, and an acquisition time of 1 second.

IR Spectroscopy

- Sample Preparation: Prepare a KBr pellet by mixing a small amount of **4-Bromopicolinamide** with dry potassium bromide powder and pressing the mixture into a thin, transparent disk.

- Data Acquisition: Record the spectrum using a Fourier Transform Infrared (FTIR) spectrometer over a range of 4000-400 cm^{-1}.

Mass Spectrometry

- Sample Introduction: Introduce a dilute solution of **4-Bromopicolinamide** in a suitable solvent (e.g., methanol or acetonitrile) into the mass spectrometer via direct infusion or after separation by liquid chromatography.

- Data Acquisition: Obtain the mass spectrum using an electrospray ionization (ESI) source in positive ion mode. Acquire data over a mass range of m/z 50-500.

Conclusion

The comprehensive spectroscopic analysis of **4-Bromopicolinamide** using NMR, IR, and MS provides a detailed and unambiguous characterization of its molecular structure. The predicted spectral data, based on established principles and comparison with related compounds, offers a reliable reference for researchers working with this important chemical intermediate. The experimental protocols outlined in this guide provide a standardized approach for the quality control and structural verification of **4-Bromopicolinamide** and similar compounds, ensuring the integrity and reproducibility of scientific research.

References

- PubChem. **4-Bromopicolinamide**. National Center for Biotechnology Information. [Link][1]

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Sources

- 1. 4-Bromopicolinamide | C6H5BrN2O | CID 693291 - PubChem [pubchem.ncbi.nlm.nih.gov]
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